Spectral Analysis of Sodium Heptadecyl Sulfate: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sodium heptadecyl sulfate*
CAS No.:	*68955-20-4*
Cat. No.:	*B148158*

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This technical guide provides an in-depth analysis of **Sodium Heptadecyl Sulfate** (SHS) using Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. It is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the spectral characteristics of this long-chain anionic surfactant. This document outlines detailed experimental protocols, presents quantitative spectral data in a structured format, and visualizes the analytical workflows and interpretation logic.

Spectroscopic Data Summary

The following sections provide a detailed summary of the NMR and IR spectral data for **sodium heptadecyl sulfate**. The data is presented in tabular format for clarity and ease of comparison.

NMR spectroscopy provides detailed information about the molecular structure of **sodium heptadecyl sulfate** by probing the magnetic properties of its atomic nuclei, primarily ^{1}H and ^{13}C.

^{1}H NMR Spectral Data

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The proton NMR spectrum reveals the different types of hydrogen atoms present in the molecule and their connectivity. The spectrum was recorded in deuterated dimethyl sulfoxide (DMSO-d_6) at 400 MHz.[1]

Chemical Shift (δ) ppm	Multiplicity	Integration (No. of Protons)	Coupling Constant (J) Hz	Assignment
3.66	Triplet (t)	2H	6.7	α-CH_2 (methylene group attached to the sulfate)
1.47	Pseudo-pentet	2H	6.8	β-CH_2 (methylene group adjacent to the α-CH_2)
1.23	Broad Singlet (bs)	28H	-	-$(CH_2)_{14}$- (internal methylene groups of the alkyl chain)
0.84	Triplet (t)	3H	6.9	ω-CH_3 (terminal methyl group)

^{13}C NMR Spectral Data

The carbon-13 NMR spectrum provides information on the different carbon environments within the molecule. The spectrum was recorded in DMSO-d_6 at 100 MHz.[1]

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Chemical Shift (δ) ppm	Assignment
65.5	α-C (carbon attached to the sulfate group)
31.3	C-3 to C-15 (internal methylene carbons)
29.1	C-3 to C-15 (internal methylene carbons)
29.0	C-3 to C-15 (internal methylene carbons)
28.8	C-3 to C-15 (internal methylene carbons)
28.7	C-3 to C-15 (internal methylene carbons)
25.6	β-C (carbon adjacent to the α-C)
22.1	C-16 (second to last methylene carbon)
14.0	ω-C (terminal methyl carbon)

Infrared spectroscopy identifies the functional groups present in **sodium heptadecyl sulfate** by measuring the absorption of infrared radiation, which induces molecular vibrations. The spectrum was obtained using Attenuated Total Reflectance (ATR).[1]

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Wavenumber ($\tilde{\nu}$) cm^{-1}	Intensity	Vibrational Mode Assignment
2916	Very Strong (vs)	C-H asymmetric stretching (CH_2)
2850	Strong (s)	C-H symmetric stretching (CH_2)
1472	Medium (m)	C-H scissoring (bending) (CH_2)
1255	Medium (m)	S=O asymmetric stretching (sulfate group)
1082	Strong (s)	S=O symmetric stretching (sulfate group)
822	Strong (s)	C-O-S stretching
716	Medium (m)	CH_2 rocking

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of spectral data. The following protocols are synthesized from standard practices for the analysis of surfactants.[2][3][4][5][6][7]

- Sample Preparation: Dissolve approximately 15-20 mg of **sodium heptadecyl sulfate** in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Ensure the sample is fully dissolved by vortexing the NMR tube.
- Instrumentation: Utilize a 300 or 400 MHz NMR spectrometer equipped with a 5 mm probe.
- ^{1}H NMR Data Acquisition:
  - Pulse Sequence: A standard single-pulse sequence (e.g., 'zg30') is typically used.[8]
  - Number of Scans: Acquire 8 to 16 scans to ensure a good signal-to-noise ratio.

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- Relaxation Delay: Set a relaxation delay of 10 seconds to allow for full relaxation of the protons, which is important for quantitative analysis.[1]
- Temperature: Maintain a constant temperature, typically 298 K.

- ^{13}C NMR Data Acquisition:
  - Mode: Acquire the spectrum with proton broadband decoupling to simplify the spectrum and enhance signal intensity.
  - Number of Scans: A higher number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C.
  - Relaxation Delay: Use a relaxation delay of 2-5 seconds.

- Sample Preparation: Place a small amount of the solid **sodium heptadecyl sulfate** powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory. Apply pressure using the ATR's pressure clamp to ensure good contact between the sample and the crystal.

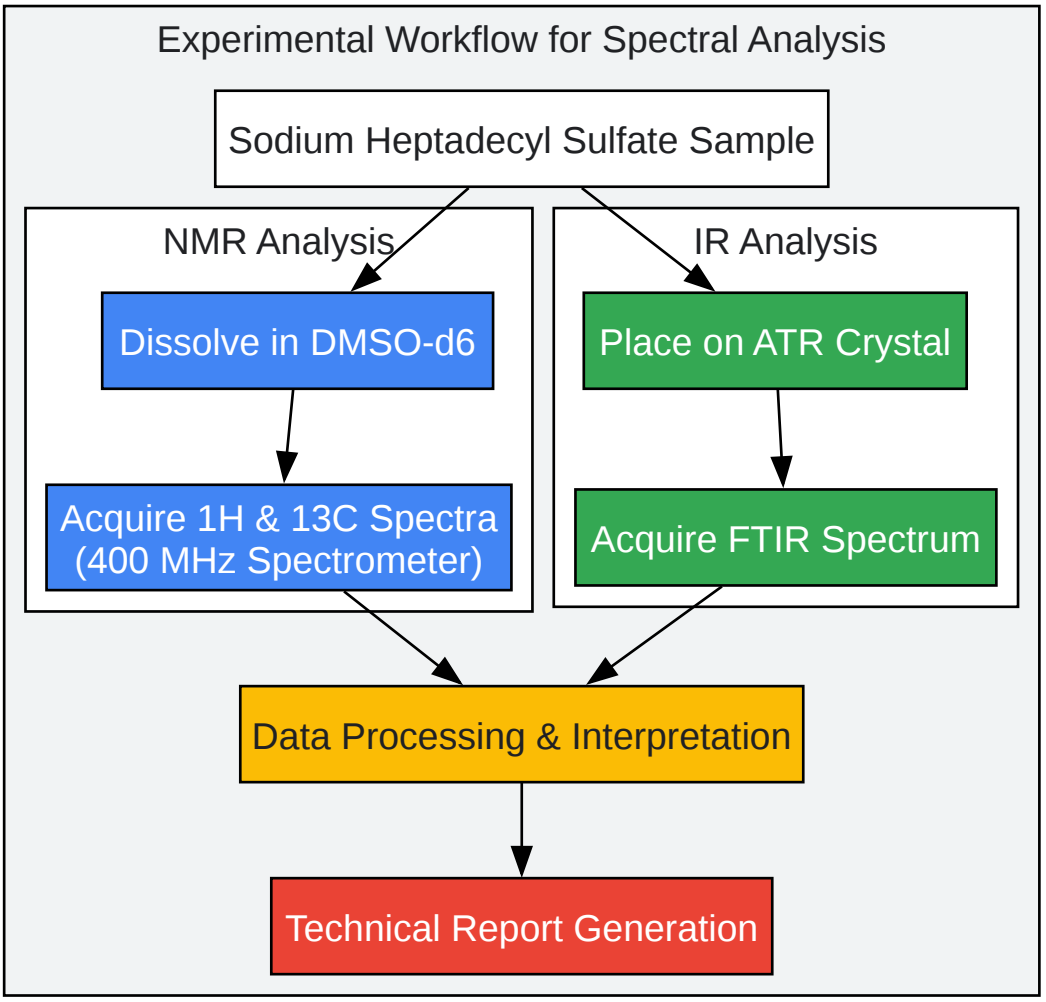
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., with a diamond or zinc selenide crystal).

- Data Acquisition:
  - Background Scan: Perform a background scan of the empty ATR crystal before analyzing the sample.
  - Sample Scan: Collect the sample spectrum over a range of 4000 to 400 cm^{-1}.
  - Resolution: Set the spectral resolution to 4 cm^{-1}.
  - Number of Scans: Co-add 32 to 64 scans to improve the signal-to-noise ratio.
  - Data Processing: The resulting spectrum is typically presented in terms of transmittance or absorbance.

Visualized Workflows and Logic

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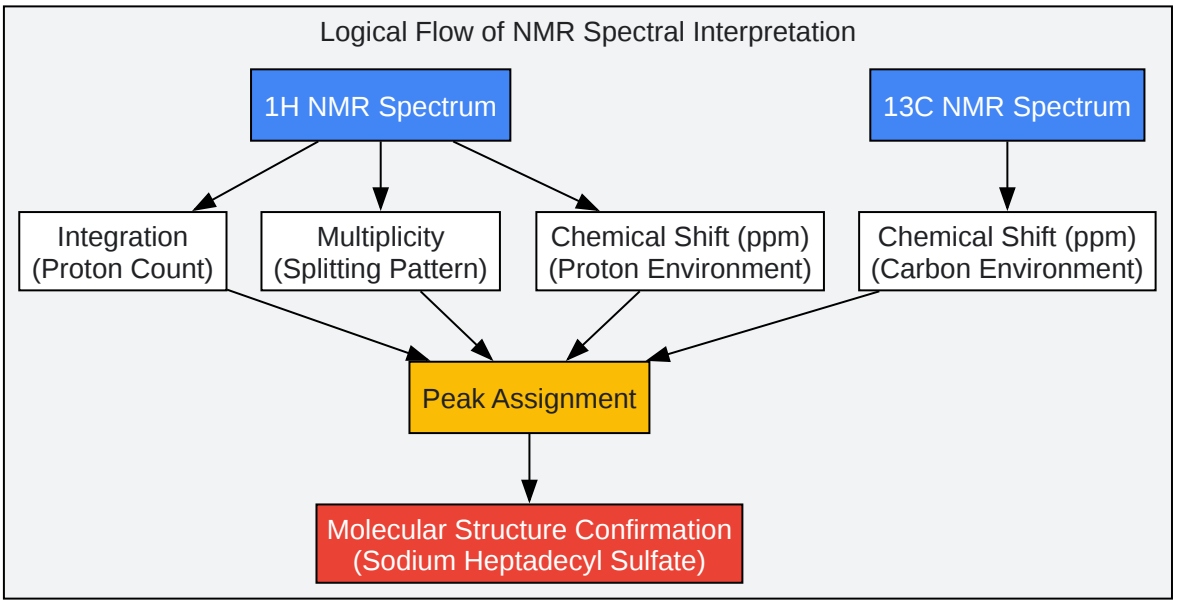
The following diagrams, created using the DOT language, illustrate the experimental and interpretive workflows for the spectral analysis of **sodium heptadecyl sulfate**.



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Caption: Experimental workflow for NMR and IR analysis.

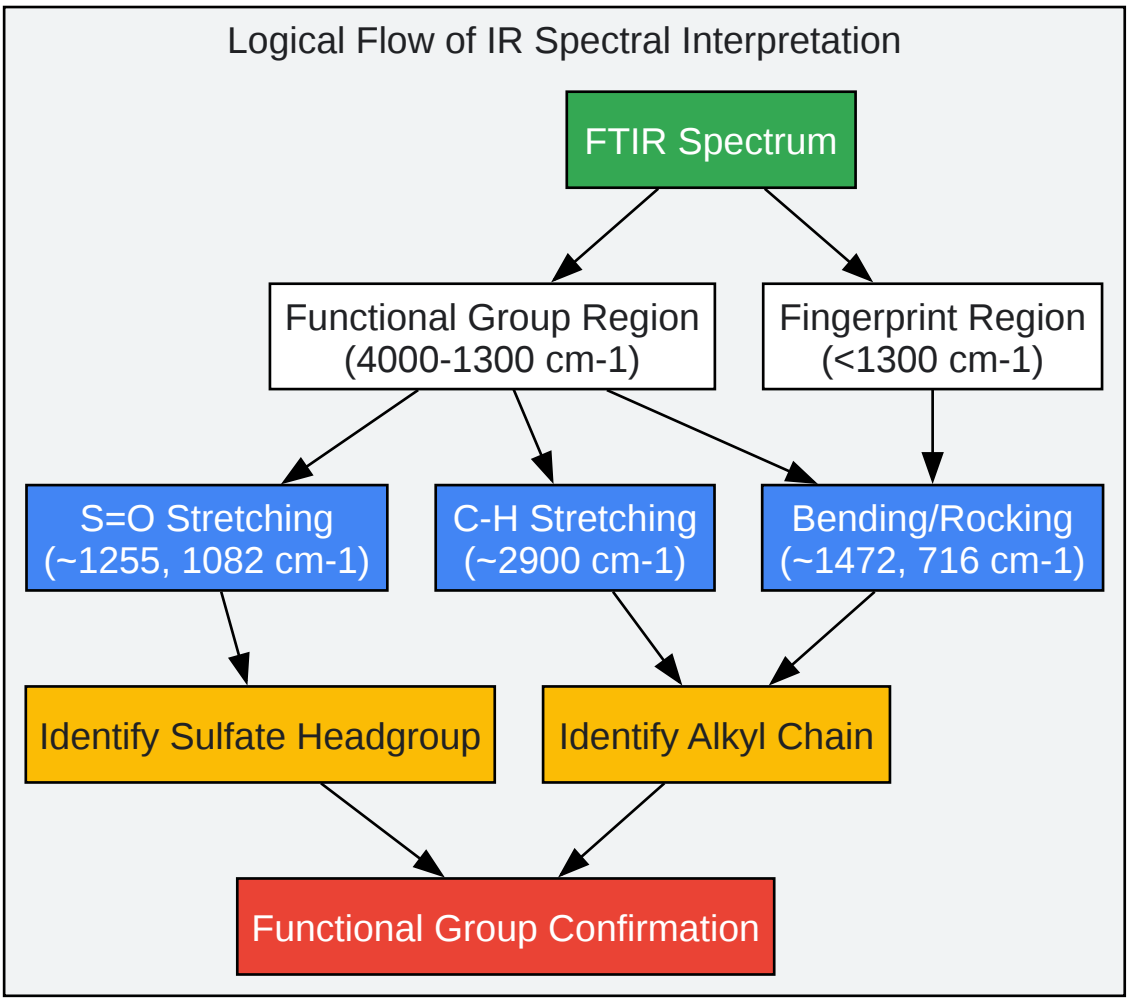
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Caption: Logical flow for interpreting NMR spectra.

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Caption: Logical flow for interpreting IR spectra.

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References

- 1. researchgate.net [researchgate.net]

- 2. Electrophoretic NMR studies of polymer and surfactant systems - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. interfacechemistry.webspace.durham.ac.uk [interfacechemistry.webspace.durham.ac.uk]
- 5. pubs.acs.org [pubs.acs.org]
- 6. files.mtstatic.com [files.mtstatic.com]
- 7. tcalab.alfa-chemistry.com [tcalab.alfa-chemistry.com]
- 8. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Spectral Analysis of Sodium Heptadecyl Sulfate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148158/docs#spectral-analysis-of-sodium-heptadecyl-sulfate-a-technical-guide]

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